

# Proper Disposal Procedures for Adipate(1-)

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## Compound of Interest

Compound Name: Adipate(1-)

Cat. No.: B1229196

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This guide provides essential safety and logistical information for the proper disposal of **adipate(1-)**, the conjugate base of adipic acid, commonly found in laboratory settings as various adipate salts. The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure safe and compliant disposal of adipate-containing waste streams.

**Adipate(1-)** is the anionic form of adipic acid, a dicarboxylic acid. Salts of adipic acid, such as sodium adipate and potassium adipate, are often used as acidity regulators.<sup>[1]</sup> While adipic acid itself is a weak acid, and its salts are generally considered non-hazardous, proper disposal is crucial to maintain laboratory safety and environmental compliance.

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat. Ensure that a safety shower and eyewash station are readily accessible.

Key Safety Considerations:

- **Consult Safety Data Sheets (SDS):** Always refer to the specific SDS for the adipate compound in use for detailed hazard information.
- **Avoid Inhalation and Contact:** Minimize the generation of dust or aerosols. Avoid contact with eyes, skin, and clothing.

- **Spill Management:** In case of a spill, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a designated, labeled container for chemical waste.

## Data on Adipic Acid and Its Salts

The following table summarizes key quantitative data for adipic acid, the parent compound of **adipate(1-)**. This information is critical for understanding its chemical behavior during disposal.

Property	Value	Reference
Chemical Formula	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	[1]
Molar Mass	146.14 g/mol	[1]
pKa <sub>1</sub>	4.41	[1]
pKa <sub>2</sub>	5.41	[1]
Solubility in Water	24 g/L at 25 °C (for adipic acid)	[1]
pH of Adipic Acid (1mM)	3.74	[2]
pH of Adipic Acid (10mM)	3.22	[2]
pH of Adipic Acid (100mM)	2.71	[2]

Note: **Adipate(1-)** is the salt form, and its solutions in water with a strong base cation (like Na<sup>+</sup> or K<sup>+</sup>) will be slightly alkaline due to hydrolysis.

## Disposal Protocol for Adipate(1-) Waste

The appropriate disposal method for **adipate(1-)** waste depends on its concentration, volume, and the presence of other hazardous materials. The following protocol provides a step-by-step decision-making process for laboratory-scale waste.

### Step 1: Waste Characterization

- **Identify Contaminants:** Determine if the **adipate(1-)** waste is mixed with any other chemicals, particularly heavy metals, toxic organic solvents, or other regulated hazardous materials.

- Determine Concentration: Estimate the concentration of the adipate salt in the aqueous solution.

#### Step 2: Segregation of Waste Streams

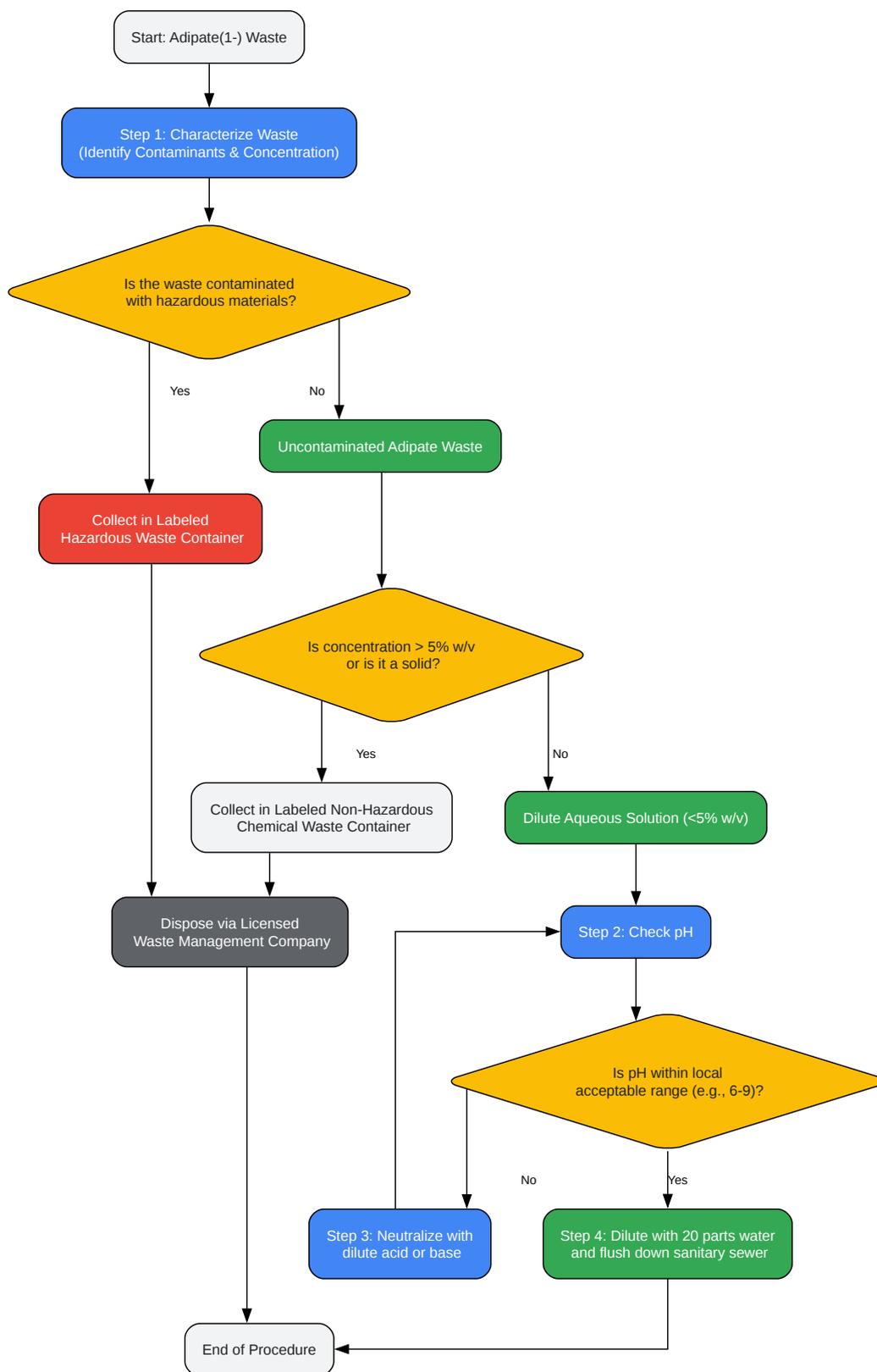
- Contaminated Adipate Waste: If the waste is mixed with hazardous substances, it must be treated as hazardous waste. Do not attempt to neutralize or dispose of it via the sanitary sewer. Collect it in a clearly labeled, sealed, and compatible waste container.
- Uncontaminated Adipate Waste: If the waste contains only adipate salts (e.g., sodium adipate, potassium adipate) in an aqueous solution, proceed to Step 3.

#### Step 3: Disposal of Uncontaminated Adipate Waste

- For Concentrated Solutions (>5% w/v) or Solid Adipate Salts:
  - Do not dispose of directly down the drain.
  - Collect in a designated, labeled waste container for non-hazardous chemical waste.
  - Arrange for pickup and disposal by a licensed chemical waste management company.
- For Dilute Aqueous Solutions (<5% w/v):
  - Neutralization: Check the pH of the solution. Adipate salt solutions may be slightly basic. If the pH is outside the acceptable range for your local wastewater treatment authority (typically between 6.0 and 9.0), neutralize it.
    - If the solution is basic, add a dilute acid (e.g., 1M HCl) dropwise while stirring and monitoring the pH.
    - If the solution is acidic, add a dilute base (e.g., 1M NaOH) dropwise while stirring and monitoring the pH.
  - Drain Disposal: Once neutralized, dilute the solution with at least 20 parts of water and flush it down the sanitary sewer. This should be done in accordance with local regulations. Always check with your institution's environmental health and safety department before drain disposal of any chemical.

## Visualization of Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **adipate(1-)** waste.



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Caption: Decision workflow for the disposal of **Adipate(1-)** waste.

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## References

- 1. Adipic acid - Wikipedia [en.wikipedia.org]
- 2. pH of Adipic Acid [whatistheph.com]
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